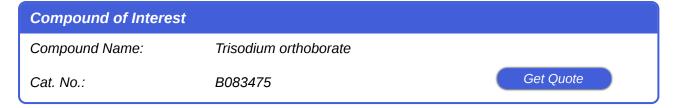


# Crystal structure of anhydrous Trisodium orthoborate

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An in-depth guide to the crystal structure of anhydrous **trisodium orthoborate**, Na<sub>3</sub>BO<sub>3</sub>, designed for researchers, scientists, and professionals in drug development. This document provides a comprehensive overview of its crystallographic properties, synthesis, and characterization.

## Core Properties of Anhydrous Trisodium Orthoborate

Anhydrous **trisodium orthoborate** (Na<sub>3</sub>BO<sub>3</sub>) is a sodium salt of orthoboric acid.[1] The compound consists of three sodium cations (Na<sup>+</sup>) and an orthoborate trianion ([BO<sub>3</sub>]<sup>3-</sup>).[2] The systematic IUPAC name for this compound is **trisodium orthoborate**, and its molecular formula is Na<sub>3</sub>BO<sub>3</sub>.[2] The molar mass of the anhydrous form is 127.78 g/mol .[1] The orthoborate anion ([BO<sub>3</sub>]<sup>3-</sup>) exhibits a trigonal planar geometry, which arises from the sp<sup>2</sup> hybridization of the central boron atom. This configuration results in three equivalent boron-oxygen bonds arranged in a single plane.[2]

### **Crystallographic Data**

The crystal structure of anhydrous **trisodium orthoborate** has been determined to be monoclinic. The crystallographic data is summarized in the table below.



Property	Value
Crystal System	Monoclinic
Space Group	P21/c
Lattice Parameters	a = 7.567 Å, b = 5.730 Å, c = 9.689 Å, β = 56.436°
Unit Cell Volume	350.00579 ų
Density	2.42489 g/cm <sup>3</sup>

Data sourced from the Materials Project.[3][4]

# Experimental Protocols Synthesis of Anhydrous Trisodium Orthoborate

A common method for the synthesis of anhydrous **trisodium orthoborate** involves a solidstate reaction. The process is as follows:

- Reactant Preparation: A mixture of sodium carbonate (Na<sub>2</sub>CO<sub>3</sub>) and either sodium metaborate (NaBO<sub>2</sub>) or boric oxide (B<sub>2</sub>O<sub>3</sub>) is prepared.
- Heating: The mixture is heated to a temperature range of 600 to 850 °C.
- Reaction: During heating, the reactants form trisodium orthoborate, releasing carbon dioxide as a byproduct. The chemical equation for the reaction with sodium metaborate is:
   NaBO<sub>2</sub> + Na<sub>2</sub>CO<sub>3</sub> → Na<sub>3</sub>BO<sub>3</sub> + CO<sub>2</sub>[1]
- Purification: Obtaining the compound in a pure form from the melt can be challenging.[1]

#### **Crystallographic Analysis**

The crystal structure of the synthesized anhydrous **trisodium orthoborate** is typically determined using single-crystal X-ray diffraction.

Crystal Selection: A suitable single crystal of Na₃BO₃ is mounted on a goniometer head.



- Data Collection: The crystal is irradiated with a monochromatic X-ray beam, and the diffraction pattern is collected as the crystal is rotated.
- Structure Solution and Refinement: The collected diffraction data is used to solve and refine
  the crystal structure, yielding the lattice parameters, space group, and atomic coordinates.

### **Visualized Experimental Workflow**

The following diagram illustrates the workflow for the synthesis and characterization of anhydrous **trisodium orthoborate**.

Synthesis and Characterization Workflow

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